

# ORG 33628: A Technical Overview of Its Anti-progestational Activity

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## Compound of Interest

Compound Name: ORG 33628  
CAS No.: 155768-17-5  
Cat. No.: B1677477

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## Executive Summary

**ORG 33628** is a selective progesterone receptor modulator (SPRM) characterized by its potent anti-progestational activity. It also exhibits anti-glucocorticoid effects. Developed by Organon, its primary route of clinical investigation was aimed at managing unscheduled vaginal bleeding associated with progestin-only contraceptive methods. Despite showing some efficacy in clinical trials, the development of **ORG 33628** has been discontinued. This document provides a comprehensive overview of the available technical information regarding the anti-progestational activity of **ORG 33628**, including its mechanism of action, data from clinical studies, and a discussion of its pharmacological profile.

## Introduction

Progesterone, acting through its nuclear receptors (PR-A and PR-B), is a key regulator of female reproductive function, particularly in the endometrium. The development of progesterone receptor antagonists and selective modulators has been a significant area of

research for contraception, hormone-dependent cancers, and other gynecological disorders.

**ORG 33628** emerged as a potent SPRM with a distinct pharmacological profile.

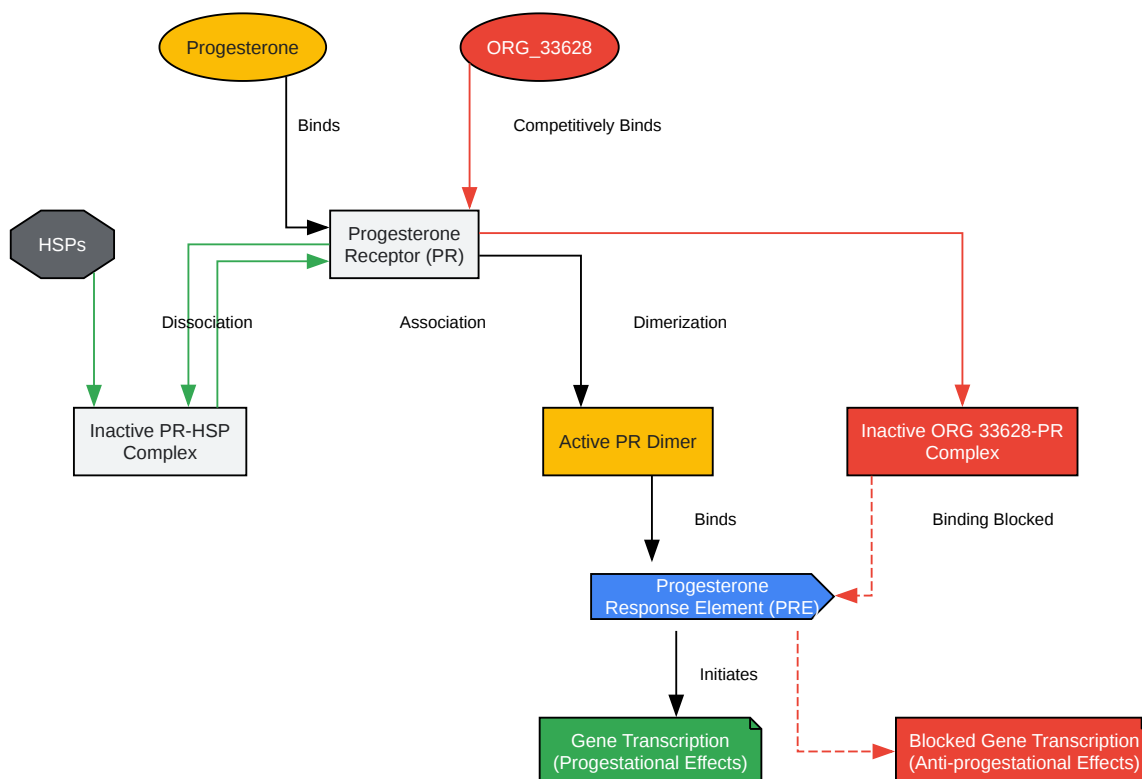
## Mechanism of Action

The primary mechanism of action of **ORG 33628** is the competitive antagonism of the progesterone receptor. By binding to the receptor, it prevents the binding of progesterone and the subsequent conformational changes required for receptor dimerization, DNA binding, and the transcription of progesterone-responsive genes. This blockade of progesterone signaling forms the basis of its anti-progestational effects.

It has been hypothesized that the antagonistic activity of **ORG 33628** is more pronounced at the level of the endometrium compared to the hypothalamus and pituitary.<sup>[1]</sup> This tissue-selective activity was the rationale for its investigation in controlling bleeding irregularities in women using progestin-only contraceptives, with the aim of maintaining ovulation inhibition while counteracting the progestogenic effects on the endometrium.<sup>[1]</sup>

## Signaling Pathway

The binding of a progesterone receptor antagonist like **ORG 33628** to the progesterone receptor interferes with the canonical signaling pathway. The following diagram illustrates the antagonistic mechanism.



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**Caption:** Antagonistic Mechanism of **ORG 33628** on the Progesterone Receptor Signaling Pathway.

## Quantitative Data

Detailed quantitative data on the binding affinity of **ORG 33628** for the progesterone and glucocorticoid receptors are not readily available in the public domain. Such data would

typically be presented as  $K_i$  (inhibition constant) or  $IC_{50}$  (half-maximal inhibitory concentration) values from competitive radioligand binding assays.

## Experimental Protocols

Specific, detailed experimental protocols for the in vitro and in vivo characterization of **ORG 33628** have not been published in widely accessible literature. However, the characterization of a compound like **ORG 33628** would generally involve the following standard assays:

## Receptor Binding Assays

These assays are performed to determine the affinity of the compound for its target receptor. A typical protocol would involve:

- **Preparation of Receptor Source:** Cytosol from tissues rich in progesterone receptors (e.g., rabbit uterus) or cell lines overexpressing the human progesterone receptor (e.g., T47D cells) would be used.
- **Radioligand:** A radiolabeled progestin, such as [ $^3H$ ]-ORG 2058, is used as the ligand.
- **Competitive Binding:** The receptor preparation is incubated with the radioligand and varying concentrations of the test compound (**ORG 33628**).
- **Separation and Detection:** Bound and free radioligand are separated (e.g., by filtration or charcoal adsorption), and the radioactivity of the bound fraction is measured.
- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand ( $IC_{50}$ ) is determined. The  $K_i$  is then calculated from the  $IC_{50}$  using the Cheng-Prusoff equation.

## In Vitro Functional Assays (e.g., Reporter Gene Assay)

These assays determine whether the compound acts as an agonist or an antagonist at the receptor.

- **Cell Line:** A suitable cell line (e.g., HeLa or CHO cells) is co-transfected with a plasmid expressing the progesterone receptor and a reporter plasmid containing a progesterone-responsive promoter linked to a reporter gene (e.g., luciferase or beta-galactosidase).

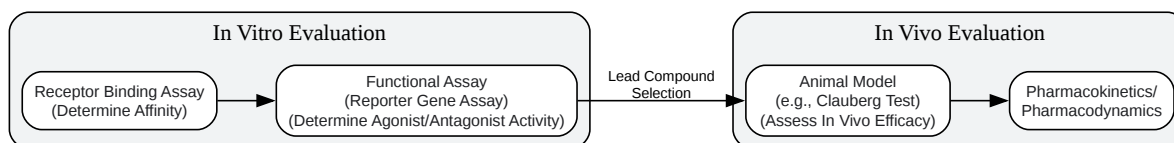
- **Treatment:** The transfected cells are treated with a known progestin agonist (e.g., progesterone) in the presence and absence of varying concentrations of **ORG 33628**.
- **Measurement:** The activity of the reporter gene product is measured.
- **Data Analysis:** A decrease in reporter gene activity in the presence of **ORG 33628** would indicate antagonistic activity. The IC<sub>50</sub> for the antagonist effect can be calculated.

## In Vivo Animal Models

Animal models are used to assess the anti-progestational activity in a physiological context. A common model is the Clauberg test (or McPhail test) in immature, estrogen-primed rabbits.

- **Animal Preparation:** Immature female rabbits are primed with estrogen to induce endometrial proliferation.
- **Treatment:** The animals are then treated with progesterone to induce a secretory transformation of the endometrium, with or without co-administration of **ORG 33628**.
- **Endpoint:** The uteri are collected, and the degree of endometrial transformation is assessed histologically and scored.
- **Data Analysis:** Inhibition of the progesterone-induced endometrial transformation by **ORG 33628** would demonstrate its in vivo anti-progestational effect.

The following diagram outlines a general workflow for the preclinical evaluation of a progesterone receptor modulator like **ORG 33628**.



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## References

- 1. ORG 33628 and ORG 31710 to control vaginal bleeding in progestin-only contraceptive regimens - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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